

An In-depth Technical Guide to the Chemical Properties of Norgestrel-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, analytical methodologies, and biological context of **Norgestrel-d5**. **Norgestrel-d5** is the deuterium-labeled version of Norgestrel, a synthetic progestin. Due to its isotopic labeling, it serves as an ideal internal standard for the quantitative analysis of Norgestrel in complex biological matrices, primarily in pharmacokinetic and metabolic studies.

Norgestrel itself is a racemic mixture of two stereoisomers: levonorgestrel and dextronorgestrel. [1][2] The biological activity is attributed almost entirely to levonorgestrel, which functions as a potent agonist of the progesterone receptor.[2]

Core Chemical and Physical Properties

The fundamental chemical properties of **Norgestrel-d5** are summarized below. This data is essential for method development, analytical standard preparation, and quality control applications.[3]



Property	Value
Chemical Name	(8R, 9S, 10R, 13S, 14S, 17R)-13-(ethyl-d5)-17- ethynyl-17-hydroxy-1, 2, 6, 7, 8, 9, 10, 11, 12, 13, 14, 15, 16, 17-tetradecahydro-3H- cyclopenta[a]phenanthren-3-one[3]
Synonyms	(17α)-(+/-)-13-Ethyl-17-hydroxy-18,19- dinorpregn-4-en-20-yn-3-one-d5, Wy-3707-d5
Molecular Formula	C21H23D5O2[3][4][5]
Molecular Weight	317.48 g/mol [4][5]
CAS Number	2015995-56-7[3][6]
Unlabeled CAS No.	6533-00-2[4]
Typical Purity	>98% (by HPLC)[4]
Appearance	Crystalline solid (based on unlabeled Norgestrel)[1]
Storage Temperature	2-8°C or as recommended by the supplier[7]

Biological Activity and Signaling Pathway

As an isotopic analog, **Norgestrel-d5** is presumed to follow the same biological pathways as unlabeled Norgestrel. The active component, levonorgestrel, exerts its progestational effects by binding to and activating the progesterone receptor (PR). This interaction initiates a signaling cascade that modulates gene expression in target tissues.



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